Chemical structure of allyl peracetylated alpha-mannoside

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Compound of Interest	
Compound Name:	*Allyl 2,3,4,6-tetra-O-acetyl-a-D-mannopyranoside*
CAS No.:	*119111-31-8*
Cat. No.:	*B3220148*

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Technical Monograph: Allyl Peracetylated Alpha-Mannoside

Executive Summary: The Glycan Synthon

Allyl 2,3,4,6-tetra-O-acetyl-

-D-mannopyranoside is a cornerstone intermediate in modern carbohydrate chemistry.[1] It serves as a bifunctional "glycan synthon," bridging the gap between complex oligosaccharide synthesis and material science.

Its value lies in its dual functionality:

- The Mannose Core: Protected by acetate groups, it provides a stable scaffold that creates the specific 1,2-trans stereochemistry required for binding to C-type lectins (e.g., DC-SIGN, Concanavalin A) upon deprotection.[1]

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- The Allyl Aglycone: A versatile handle for "Click Chemistry" (thiol-ene coupling) or olefin metathesis, allowing the conjugation of mannose to proteins, nanoparticles, and hydrogels without affecting the sugar ring.[1]

Structural Anatomy & Stereochemistry

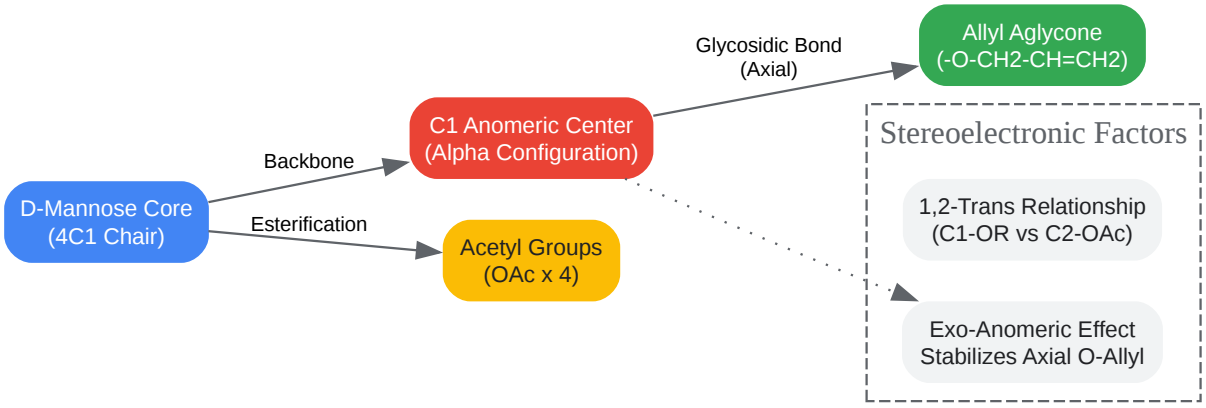
To manipulate this molecule effectively, one must understand its behavior in solution. The molecule adopts a rigid

chair conformation.

Structural Visualization

The following diagram illustrates the connectivity and the critical steric environment of the

-anomer.



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Figure 1: Structural connectivity of Allyl 2,3,4,6-tetra-O-acetyl-

-D-mannopyranoside highlighting the reactive allyl handle and stabilizing anomeric effects.[1]

The Alpha-Anomer Advantage

Unlike glucose, where the

-anomer is often thermodynamically favored due to equatorial positioning, mannose favors the

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-anomer (axial glycoside) due to the Anomeric Effect.[1]

- Dipole Minimization: The lone pairs of the ring oxygen and the glycosidic oxygen repel less in the axial (

) position.

- Orbital Overlap: Interaction between the axial lone pair of the ring oxygen (

) and the antibonding orbital of the C1-O bond (

) stabilizes the axial conformer.[1]

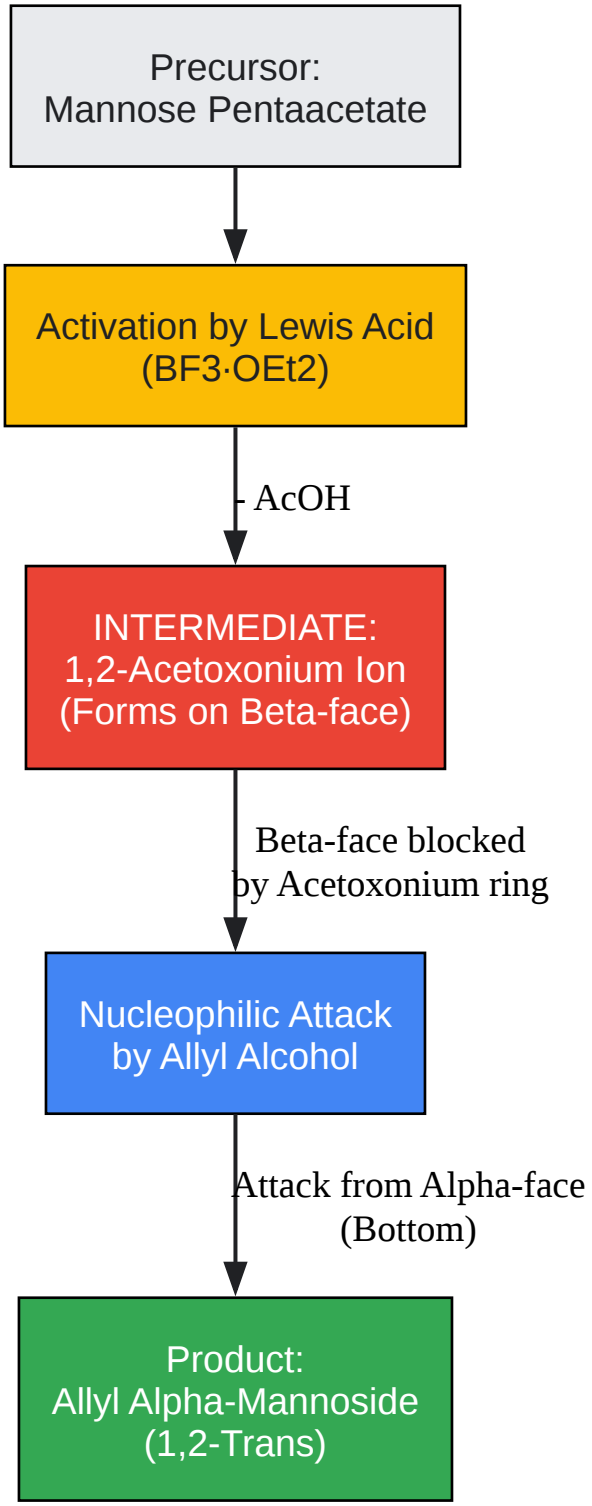
Synthesis: Mechanism & Protocol

The most robust route to this compound utilizes Lewis Acid Activation of peracetylated mannose. This method is preferred over the Koenigs-Knorr reaction (using glycosyl halides) due to higher stability of precursors and "greener" reagents.[1]

The Mechanism: Why Alpha?

The reaction proceeds via an acetoxonium ion intermediate. This is the critical step determining stereochemistry.

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Figure 2: Neighboring Group Participation (NGP) mechanism. The axial C2-acetate participates to form a top-face acetoxonium ion, forcing the allyl alcohol to attack from the bottom (alpha). [1]

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Experimental Protocol (Self-Validating)

Reagents:

- -D-Mannose pentaacetate (1.0 eq)[1]
- Allyl alcohol (3.0 - 5.0 eq)[1]
- (Boron trifluoride diethyl etherate) (1.5 eq)[1][2]
- Dichloromethane (DCM), anhydrous[1]

Procedure:

- Dissolution: Dissolve

  -D-Mannose pentaacetate (e.g., 5.0 g) in anhydrous DCM (50 mL) under an inert atmosphere (

  or

).
- Addition: Add Allyl alcohol. Stir for 10 minutes to ensure homogeneity.
- Activation: Cool to 0°C. Add

  dropwise. Note: The solution may darken slightly.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
  - Validation Point: Monitor by TLC (Hexane:EtOAc 1:1).[1] The starting material (

) should disappear, and a new spot (

    , UV inactive, chars with

) should appear.[1]
- Quench: Pour the mixture into ice-cold saturated

  solution. Stir vigorously until gas evolution stops.

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- Extraction: Extract with DCM (3x). Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, Gradient Hexane Hexane:EtOAc 2:1).

Characterization Data

The identity of the product is confirmed primarily by NMR. The coupling constant is small for mannose, so chemical shift and are key.[1]

NMR Fingerprint (CDCl , 400 MHz)

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Proton / Carbon	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Diagnostic Note
H-1 (Anomeric)	4.86	d		-anomer signal.[1] would be ~4.6 ppm.
H-2	5.20 - 5.30	dd		Deshielded by OAc.[1]
H-3	5.35 - 5.45	dd		Trans-diaxial to H4.[1]
Allyl (-CH=)	5.85 - 5.95	m	-	Characteristic alkene multiplet.[1]
Allyl (=CH)	5.20 - 5.35	m	-	Terminal alkene protons.[1]
Allyl (-OCH -)	4.00 - 4.20	m	-	Diastereotopic methylene protons.[1]
OAc (Methyls)	1.95 - 2.15	s (x4)	-	Four distinct singlets.[1]

Critical Distinction:

- -Mannose: Hz.[1]
- -Mannose: Hz.[1]

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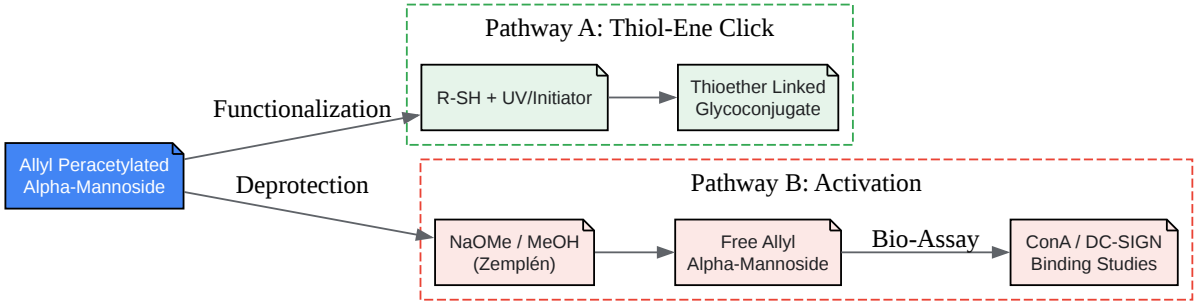
- The small

  (~1.7 Hz) is observed because the H1(eq)-H2(eq) dihedral angle is approx 60°, similar to the

  -anomer H1(ax)-H2(eq) angle.[1] Do not rely solely on H-H coupling for anomeric assignment.

Applications & Functionalization

The allyl group allows this molecule to serve as a "plug-and-play" ligand for drug delivery systems.[1]



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Figure 3: Divergent application pathways.[1] Pathway A utilizes the allyl group for conjugation to scaffolds (liposomes, dendrimers).[1] Pathway B exposes the hydroxyls for biological interaction.

Key Application: Thiol-Ene "Click" Reaction

To conjugate this mannoside to a protein or nanoparticle (e.g., for targeted cancer therapy via mannose receptors on macrophages):

- Reagents: Allyl mannoside + Thiol-functionalized carrier + Photoinitiator (DMPA).[1]
- Conditions: UV light (365 nm), RT, 15 mins.

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- Result: High-yield thioether formation without affecting the acetyl protecting groups (which can be removed post-conjugation).

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